

(R)-3-Phenylpyrrolidine hydrochloride material safety data sheet (MSDS)

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Compound of Interest

Compound Name: (R)-3-Phenylpyrrolidine
hydrochloride

Cat. No.: B591916

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An In-depth Technical Guide on the Material Safety of (R)-3-Phenylpyrrolidine Hydrochloride

This technical guide provides a comprehensive overview of the material safety data for **(R)-3-Phenylpyrrolidine hydrochloride**, designed for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the handling, storage, and potential hazards associated with this compound.

Physicochemical Properties

(R)-3-Phenylpyrrolidine hydrochloride is a solid organic compound. Key physical and chemical properties are summarized below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ ClN[1]
Molecular Weight	183.68 g/mol [1]
Appearance	Solid
Purity	≥97%[1]
SMILES String	Cl.C1C--INVALID-LINK--c2ccccc2
InChI Key	DNSSGEPIODMCQR-PPHPATTJSA-N

Hazard Identification and Classification

(R)-3-Phenylpyrrolidine hydrochloride is classified as hazardous under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Classification	Code	Description
Acute Toxicity, Oral	Acute Tox. 4	Harmful if swallowed.
Eye Irritation	Eye Irrit. 2	Causes serious eye irritation.
Skin Irritation	-	Causes skin irritation.[1]
Specific target organ toxicity — single exposure	-	May cause respiratory irritation.[1]

GHS Pictogram:

- GHS07: Exclamation mark[1]

Signal Word:

- Warning[1]

Safe Handling and Storage

Proper handling and storage procedures are crucial to ensure safety in a laboratory setting.

Handling:

- Avoid contact with skin and eyes.[2]
- Avoid inhalation of vapor or mist.[2]
- Use only in a well-ventilated area.[1]
- Wash hands thoroughly after handling.[3]
- Do not eat, drink, or smoke when using this product.

- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[3]

Storage:

- Store at room temperature.[1]
- Keep container tightly closed in a dry and well-ventilated place.[2]
- Store locked up.[4]

Emergency Procedures and First Aid

In case of exposure or accident, immediate and appropriate first aid is essential.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor if you feel unwell. Rinse mouth.
If on Skin	Take off immediately all contaminated clothing. Rinse skin with water/shower.[4]
If Inhaled	Remove person to fresh air and keep comfortable for breathing.[4]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Experimental Protocols

Detailed experimental protocols for toxicological studies, such as the determination of LD50 values, are not typically included in standard Material Safety Data Sheets. The hazard classifications are based on data from studies that are generally not publicly detailed within these documents. Researchers should consult specialized toxicological databases or literature for in-depth experimental methodologies. To the best of current knowledge, the chemical, physical, and toxicological properties have not been thoroughly investigated.[2]

Visualized Workflow: Chemical Spill Response

The following diagram outlines the logical workflow for responding to a spill of **(R)-3-Phenylpyrrolidine hydrochloride**.



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Workflow for handling a chemical spill.

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